

Application Notes and Protocols for Preparing MAP855 Stock Solution in DMSO

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Compound of Interest

Compound Name: MAP855

Cat. No.: B8586277

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Introduction

MAP855 is a potent, selective, and orally effective ATP-competitive inhibitor of MEK1/2 kinases.[1][2][3] It demonstrates equipotent inhibition of both wild-type and mutant forms of MEK1/2, making it a valuable tool for research in oncology and cell signaling.[1][4][5] The MAPK/ERK pathway, which involves MEK1/2, is a critical signaling cascade that regulates cell proliferation, differentiation, and survival.[6][7][8][9] Dysregulation of this pathway is implicated in various cancers.[6][8] Proper preparation of a **MAP855** stock solution is the first critical step for accurate and reproducible in vitro and in vivo experiments. Dimethyl sulfoxide (DMSO) is a common solvent for dissolving small molecules like **MAP855** for biological assays.[10][11][12] This document provides detailed application notes and protocols for the preparation of **MAP855** stock solutions using DMSO.

Data Presentation

Physicochemical and Solubility Data of MAP855

Property	Value	Reference
Molecular Weight	564.97 g/mol	[1]
Molecular Formula	C28H23ClF2N6O3	[1]
CAS Number	1660107-77-6	[1]
Solubility in DMSO	≥ 60 mg/mL	[1]
100 mg/mL (177.00 mM)	[3]	

Recommended Storage Conditions for MAP855

Form	Storage Temperature	Duration	Reference
Powder	-20°C	3 years	[1]
4°C	2 years	[1]	
In DMSO	-80°C	6 months	[1][2][3]
-20°C	1 month	[1][2][3]	

Experimental Protocols

Materials

- **MAP855** powder
- Anhydrous or molecular sieves-treated Dimethyl Sulfoxide (DMSO), ≥99.9% purity
- Sterile, conical-bottom polypropylene or glass vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile, nuclease-free filter tips
- Optional: Water bath or sonicator

Protocol for Preparing a 10 mM MAP855 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **MAP855** in DMSO. Calculations can be adjusted to prepare stock solutions of different concentrations.

- Pre-weighing Preparation:
 - Allow the **MAP855** powder vial to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation of moisture.
 - Ensure the analytical balance is calibrated and in a draft-free location.
- Weighing **MAP855**:
 - Tare a sterile vial on the analytical balance.
 - Carefully weigh the desired amount of **MAP855** powder into the vial. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.65 mg of **MAP855**.
 - Calculation:
 - $\text{Volume (L)} \times \text{Concentration (mol/L)} \times \text{Molecular Weight (g/mol)} = \text{Mass (g)}$
 - $0.001 \text{ L} \times 0.010 \text{ mol/L} \times 564.97 \text{ g/mol} = 0.00565 \text{ g} = 5.65 \text{ mg}$
- Dissolving in DMSO:
 - Add the calculated volume of high-purity DMSO to the vial containing the **MAP855** powder. For the example above, add 1 mL of DMSO.
 - Cap the vial tightly.
- Ensuring Complete Dissolution:
 - Vortex the solution vigorously for 1-2 minutes.

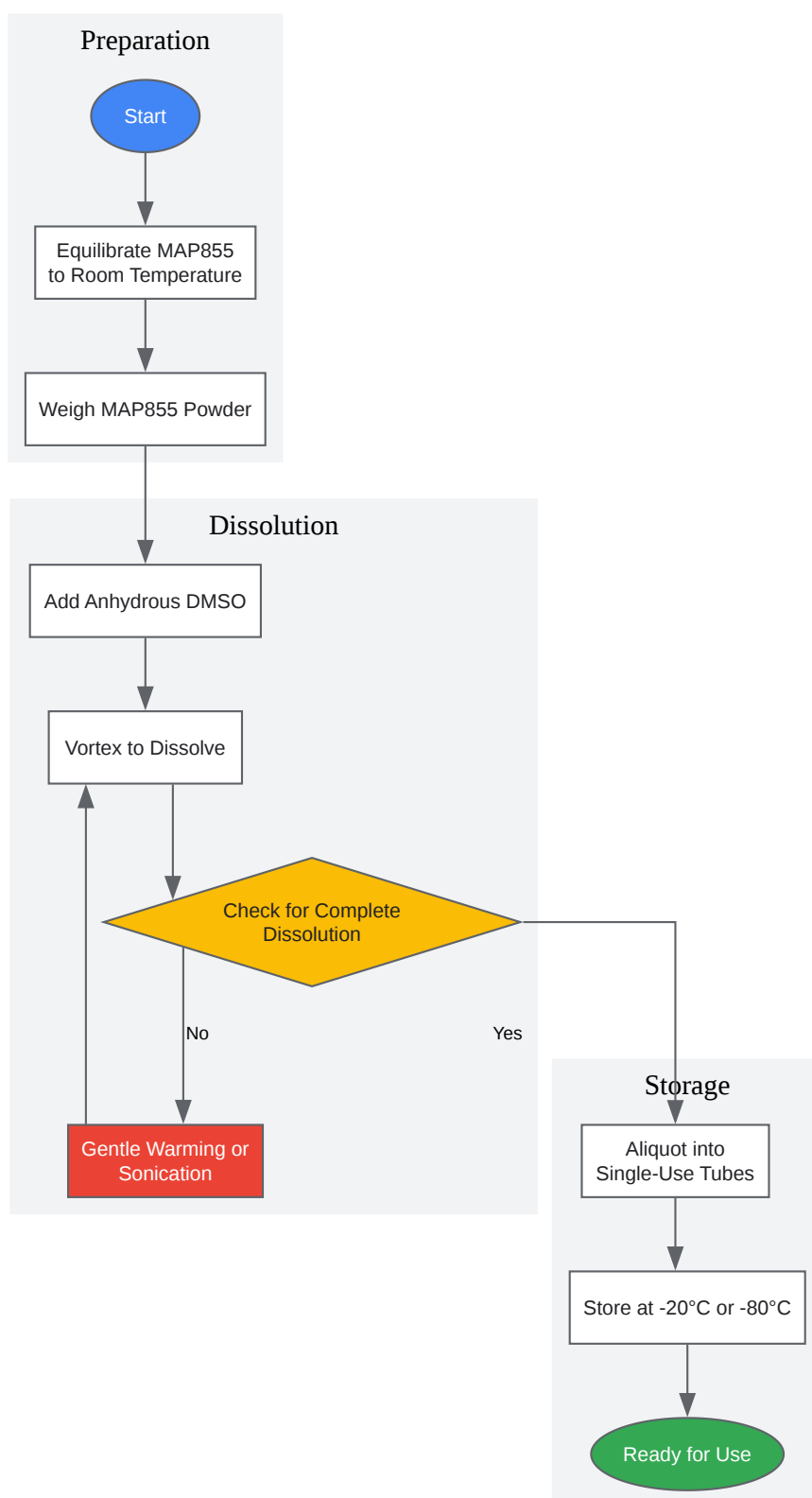
- Visually inspect the solution to ensure all the powder has dissolved. If precipitation or cloudiness is observed, gentle warming in a 37°C water bath or brief sonication can aid dissolution.[\[2\]](#)[\[3\]](#)
- Aliquoting and Storage:
 - Once the **MAP855** is completely dissolved, aliquot the stock solution into smaller, single-use volumes in sterile polypropylene tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.
 - Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.
 - Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[\[1\]](#)[\[2\]](#)[\[3\]](#)

Protocol for Diluting the Stock Solution for Cell-Based Assays

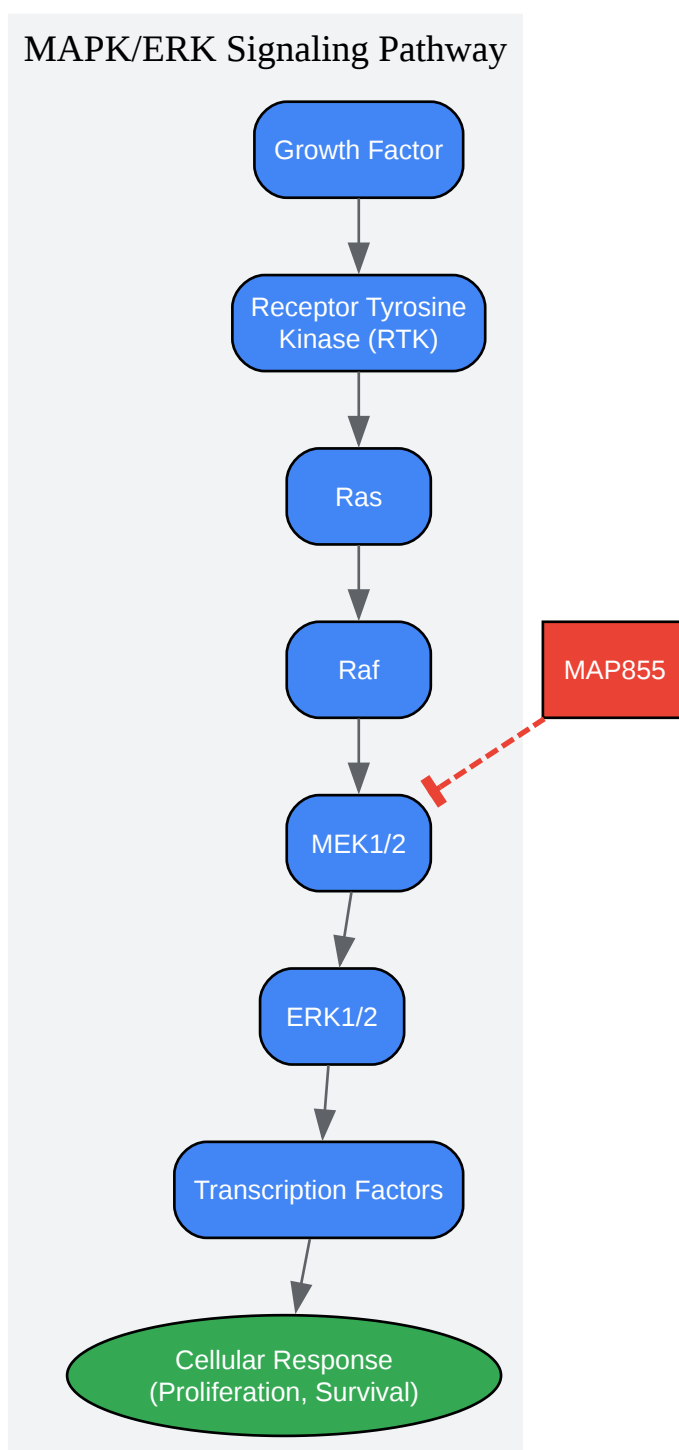
- Thawing the Stock Solution:
 - Thaw a single aliquot of the **MAP855** stock solution at room temperature.
- Serial Dilution:
 - Perform serial dilutions of the stock solution in cell culture medium to achieve the desired final concentrations for your experiment.
 - Important: The final concentration of DMSO in the cell culture medium should be kept low, typically below 0.5%, to avoid solvent-induced cytotoxicity.[\[13\]](#) A vehicle control (medium with the same final concentration of DMSO) should always be included in experiments.

Visualizations

MAP855 Stock Solution Preparation Workflow



MAPK/ERK Signaling Pathway

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